

Technical Guide: Heparin Disaccharide I-S (CID 5288499)

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Compound of Interest

Compound Name: Heparin disaccharide I-S

Cat. No.: B1235464

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Structural Characterization, Enzymatic Production, and Quantitative Profiling[1]

Executive Summary

Heparin Disaccharide I-S (PubChem CID 5288499), chemically defined as

UA(2S)-GlcNS(6S), represents the most abundant repeating structural unit in pharmaceutical-grade porcine mucosal heparin.[1][2] As a trisulfated disaccharide, it serves as the primary benchmark for assessing the degree of sulfation and process integrity during the manufacturing of Unfractionated Heparin (UFH) and Low Molecular Weight Heparin (LMWH).[1]

This guide provides a comprehensive technical workflow for the identification, enzymatic production, and quantitative analysis of I-S.[1] It moves beyond basic definitions to establish a self-validating analytical framework using Ion-Pairing Reversed-Phase LC-MS (RPIP-LC-MS), essential for meeting modern pharmacopeial standards (USP/EP).[1][2]

Part 1: Chemical Identity & Structural Significance[2]

The structural integrity of heparin is defined by its sulfation pattern.[1][2] Disaccharide I-S is the "trisulfated" standard, containing sulfates at the 2-position of the uronic acid, and the N- and 6-

positions of the glucosamine.[1][2]

Table 1: Chemical Profile of CID 5288499

Property	Data Specification
Common Name	Heparin Disaccharide I-S (Δ Is)
IUPAC Name	4-O-(2-O-sulfo-4-deoxy- α -L-threo-hex-4-enopyranuronosyl)-2-deoxy-2-sulfamido- α -D-glucopyranose 6-sulfate
Abbreviation	UA(2S)-GlcNS(6S)
Molecular Formula	(Anionic form:)
Molecular Weight	~577.49 g/mol (Free Acid); ~665.4 g/mol (Tetrasodium Salt)
UV Absorption	= 232 nm (due to C4-C5 double bond in UA)
Solubility	> 50 mg/mL in Water; Insoluble in Ethanol/Acetone

Structural Significance

Unlike the specific pentasaccharide sequence required for Antithrombin III (AT-III) binding, I-S represents the bulk structural backbone of heparin.[1][2]

- High Abundance: Constitutes 75–85% of porcine mucosal heparin.[1][2]
- Quality Indicator: A decrease in I-S relative to undersulfated disaccharides (e.g., I-A or IV-S) often indicates enzymatic degradation or issues with the sulfonation process during API manufacturing.[1][2]

Part 2: Enzymatic Production & Depolymerization Logic[1]

To analyze **Heparin Disaccharide I-S**, the polymeric heparin chain must be depolymerized.[1]
This is achieved not by hydrolysis, but by

-elimination using bacterial lyases (Heparinases).[1][2] This specific cleavage mechanism creates the C4-C5 double bond (

UA) that allows for UV detection at 232 nm.[1][2]

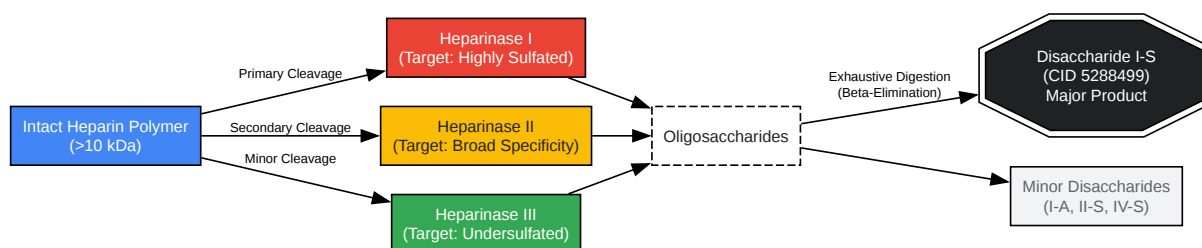
The Enzyme Cocktail

A single enzyme is insufficient due to heparin's heterogeneity.[1][2] A "Total Digest" requires a cocktail:

- Heparinase I (EC 4.2.2.7): Cleaves highly sulfated regions (primary source of I-S).[1][2]
- Heparinase II: Broad specificity; cleaves both heparin and heparan sulfate domains.[1][2][3]
- Heparinase III (EC 4.2.2.8): Cleaves undersulfated regions (heparan-like domains).[1][2]

Diagram 1: Enzymatic Depolymerization Pathway

The following diagram illustrates the logic of generating CID 5288499 from the polymer chain.
[1]



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Caption: Enzymatic cascade converting polymeric heparin into Disaccharide I-S via beta-elimination cleavage.[1][2]

Part 3: Analytical Quantification (RPIP-LC-MS)

While Strong Anion Exchange (SAX) is traditional, it requires non-volatile salts that are incompatible with Mass Spectrometry.[1][2] The modern gold standard is Ion-Pairing Reversed-Phase (RPIP) LC-MS.[1][2]

The Challenge

Heparin disaccharides are highly polar and anionic; they do not retain on C18 columns naturally.[1][2]

The Solution (Causality)

We introduce a volatile alkylamine (e.g., Tributylamine) in the mobile phase.[1] The amine forms a transient neutral ion pair with the sulfated disaccharide, rendering it hydrophobic enough to retain on the C18 stationary phase.[1]

Protocol: RPIP-LC-MS for Disaccharide I-S

Self-Validating Step: This protocol includes an internal standard (IS) check using

UA-2S-GlcNCOEt-6S (synthetic analog) or stable isotope labeling to correct for ionization suppression.

1. Reagents & Mobile Phase Preparation

- Solvent A: 15 mM Tributylamine (TrBA) + 50 mM Acetic Acid in Water (pH adjusted to ~5.5).
- Solvent B: 15 mM Tributylamine + 50 mM Acetic Acid in 100% Acetonitrile.
- Column: C18, 2.1 x 150 mm, 1.7 μ m or 2.6 μ m particle size (e.g., Acquity BEH or Kinetex).[1]

2. Chromatographic Gradient

Time (min)	% B	Flow Rate (mL/min)	Phase Description
0.0	5	0.3	Equilibration
15.0	40	0.3	Elution of highly sulfated species (I-S elutes late)
16.0	90	0.3	Column Wash

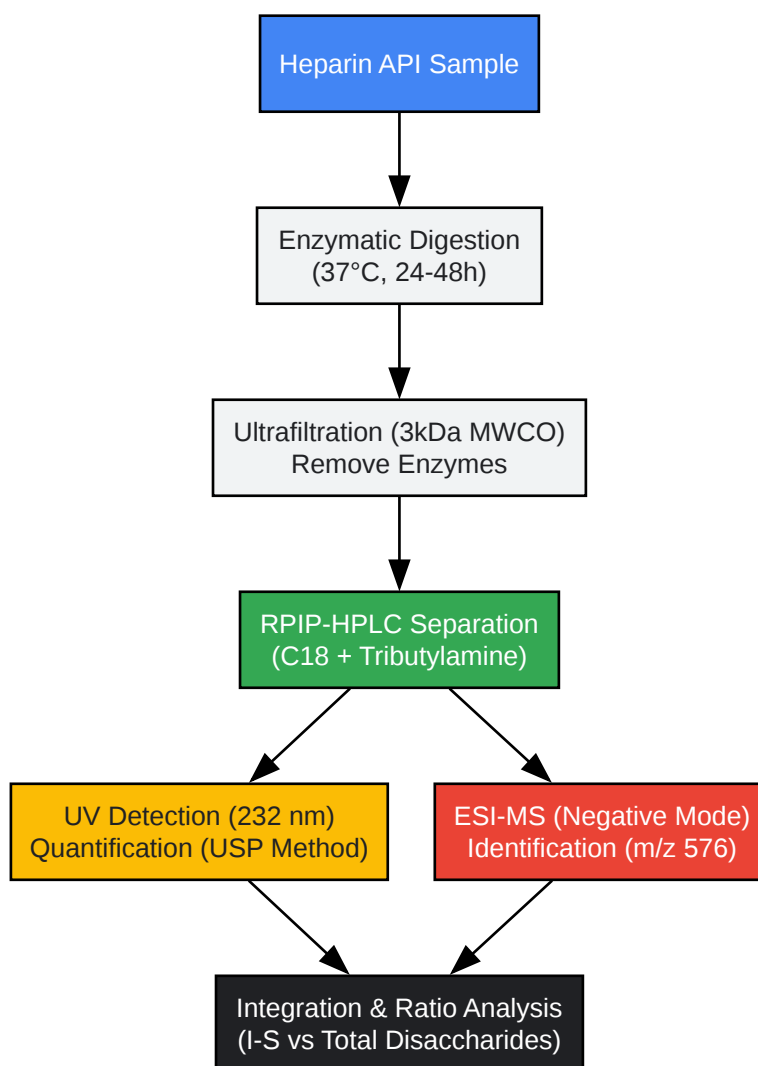
| 20.0 | 5 | 0.3 | Re-equilibration [\[1\]](#)[\[2\]](#)

3. Mass Spectrometry Settings (ESI Negative Mode)

- Target m/z for I-S: 576.0 (as $[M-H]^-$) or 287.5 (as $[M-2H]^{2-}$).[\[1\]](#)[\[2\]](#) Note: Trisulfated disaccharides often ionize as doubly charged species.[\[1\]](#)[\[2\]](#)
- Source Temp: 350°C (High temp required to desolvate ion pairs).[\[1\]](#)[\[2\]](#)
- Capillary Voltage: -2.5 kV.[\[1\]](#)[\[2\]](#)

Diagram 2: Analytical Workflow

This diagram details the flow from sample prep to data validation.[\[1\]](#)[\[2\]](#)[\[4\]](#)



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Caption: Integrated RPIP-LC-MS workflow for the isolation and quantification of **Heparin Disaccharide I-S**.

Part 4: Quality Control & Drug Development Context

1. Batch Consistency & Biosimilars

In the development of generic LMWH (e.g., Enoxaparin biosimilars), the "fingerprint" of disaccharides must match the innovator drug.^[1]

- Specification: The weight percentage of I-S is typically required to be within $\pm 2-3\%$ of the reference standard.

- Deviation: A drop in I-S usually implies over-digestion or raw material variation (e.g., ovine vs. porcine origin).[1]

2. Contamination Detection

While I-S is a standard component, its resolution from impurities is critical.[1]

- OSCS (Oversulfated Chondroitin Sulfate): The infamous heparin contaminant (2008 crisis). [1][2] In RPIP-HPLC, OSCS digestion products elute at different retention times than I-S due to different sulfation geometry (galactosamine vs. glucosamine).[1][2]
- Protocol Check: If the I-S peak shows "shouldering" or asymmetry (Tailing factor > 1.5), it may indicate co-elution with a tetrasaccharide or an impurity.[1]

3. Biological Activity

Recent research suggests free Disaccharide I-S (generated in vivo by heparanase) has biological activity independent of the polymer, potentially modulating the

exchanger (NCX) in neural tissues [4].[1]

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